

Application Notes and Protocols: Synthesis and Crystallization of Pantoprazole Magnesium Dihydrate

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Compound of Interest

Compound Name: *Pantoprazole magnesium dihydrate*

Cat. No.: *B12778572*

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Audience: Researchers, scientists, and drug development professionals.

Introduction: Pantoprazole, a substituted benzimidazole, is a widely used proton pump inhibitor that suppresses gastric acid secretion. For pharmaceutical formulation, it is often prepared as a stable salt. **Pantoprazole magnesium dihydrate** offers improved stability compared to other forms, making it highly suitable for solid oral dosage forms.^{[1][2]} These application notes provide detailed protocols for the synthesis and crystallization of **pantoprazole magnesium dihydrate**, compiled from established methods.

Synthesis Methodologies

Two primary synthesis routes are detailed below, starting from either pantoprazole sodium sesquihydrate or pantoprazole free acid.

Protocol 1: Synthesis from Pantoprazole Sodium Sesquihydrate

This method involves the reaction of a soluble pantoprazole salt with a magnesium salt in an aqueous solution or a mixed solvent system.

Materials and Reagents:

- Pantoprazole Sodium Sesquihydrate
- Magnesium Chloride Hexahydrate ($\text{MgCl}_2 \cdot 6\text{H}_2\text{O}$)
- Purified Water
- Polar Organic Solvent (optional, e.g., isopropanol, ethanol, acetone)[1][3]

Experimental Protocol:

- **Dissolution:** In a suitable reaction vessel, dissolve pantoprazole sodium sesquihydrate in purified water (e.g., 3.85 kg in 38.5 L of water) with stirring at a controlled temperature of 20-25°C.[1][2]
- **Magnesium Salt Addition:** Separately, prepare a solution of magnesium chloride hexahydrate in purified water (e.g., 1.0 kg in 8 L of water).[1][2]
- **Reaction/Precipitation:** Slowly add the magnesium chloride solution to the pantoprazole sodium solution over 3-4 hours, maintaining the temperature between 20-30°C with continuous stirring.[1][2] The **pantoprazole magnesium dihydrate** will precipitate out of the solution.
- **Isolation:** Filter the resulting solid precipitate from the reaction mixture.
- **Washing:** Wash the isolated solid with an appropriate solvent, such as purified water or acetone, to remove residual impurities.[3]
- **Drying:** Dry the product under reduced pressure (3-5 kPa) at approximately 50°C until the water content is below 4.8%.[1][2] The final product is a colorless to beige powder.[2][4]

Protocol 2: Synthesis from Pantoprazole (Free Acid)

This route involves the direct reaction of pantoprazole with a basic magnesium salt, such as a magnesium alkoxide.

Materials and Reagents:

- Pantoprazole (Free Acid)

- Magnesium Methoxide ($\text{Mg}(\text{OCH}_3)_2$) or Magnesium Ethoxide ($\text{Mg}(\text{OEt})_2$)
- Methanol or 2-Propanol
- Purified Water
- Toluene or Acetonitrile (as anti-solvent)

Experimental Protocol:

- **Dissolution & Reaction:** Dissolve pantoprazole in an alcohol such as 2-propanol (e.g., 90 g in 700 ml) and heat the solution to 60-70°C.[2] Alternatively, use methanol and heat to reflux.[3]
- **Base Addition:** Add the solid magnesium base (e.g., 13.4 g of magnesium methoxide or an equivalent amount of magnesium ethoxide) to the heated solution.[2][3]
- **Precipitation:** Allow the solution to cool while stirring. For improved precipitation, an anti-solvent like toluene or acetonitrile can be added before cooling the mixture to around 2°C.[3]
- **Hydration & Crystallization:** Add a controlled amount of water (e.g., 36 ml) to the cooled suspension to facilitate the formation of the dihydrate.[2] A crystalline solid will form.
- **Isolation:** Filter the precipitated solid from the mixture.
- **Washing:** Wash the collected solid with water and/or an organic solvent like acetone or toluene.[2][3]
- **Drying:** Dry the final product under vacuum at 50-55°C to a constant weight to yield **pantoprazole magnesium dihydrate**. [2][3]

Crystallization Protocol

Recrystallization can be performed to enhance the purity and obtain a well-defined crystalline form of **pantoprazole magnesium dihydrate**.

Materials and Reagents:

- Crude **Pantoprazole Magnesium Dihydrate**

- Methanol
- Purified Water

Experimental Protocol:

- Dissolution: Dissolve the crude pantoprazole magnesium hydrate in methanol at an elevated temperature (e.g., 55°C).^[4]
- Precipitation: While stirring, add purified water to the methanol solution. The change in solvent polarity will cause the product to crystallize out.^[4]
- Cooling: Allow the mixture to cool slowly to room temperature or below to maximize the yield of crystals.
- Isolation and Washing: Filter the crystalline solid and wash it with a methanol/water mixture or pure water.^[4]
- Drying: Dry the purified crystals in a vacuum oven at 40-50°C until a constant weight is achieved. The resulting product should have a water content of approximately 4.3-4.7%.^[4]

Data Presentation

Table 1: Summary of Synthesis Methods and Results

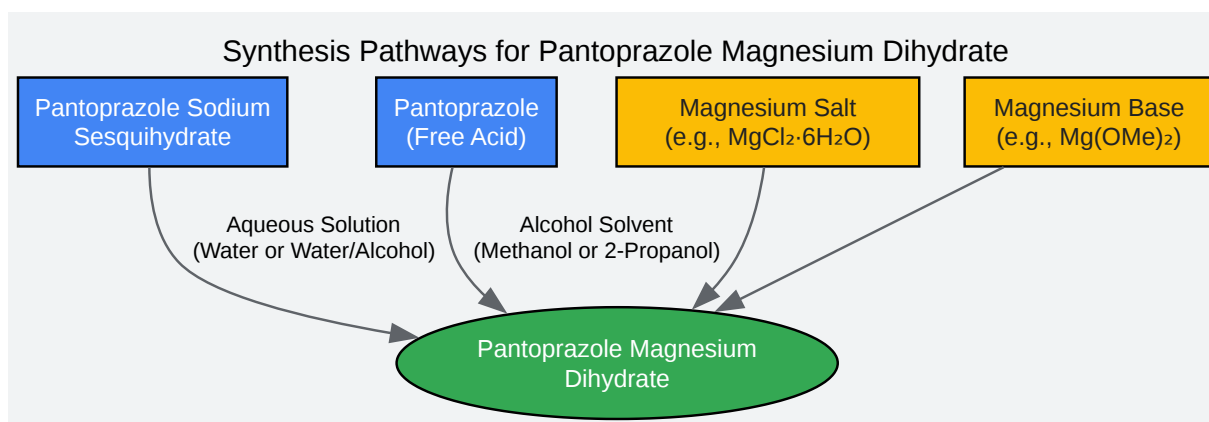
Starting Material	Magnesium Source	Solvent(s)	Yield (%)	Purity (HPLC Area %)	Reference
Pantoprazole Sodium Sesquihydrate	MgCl ₂ ·6H ₂ O	Water	90%	Not Reported	[3]
(-)-Pantoprazole Sodium Salt	MgCl ₂ ·6H ₂ O	Water	90%	Not Reported	[4]
Pantoprazole Acid	Mg(OEt) ₂	Methanol, Toluene	89.4%	99.9%	[3]
Pantoprazole Acid	Mg(OEt) ₂	Methanol, Acetonitrile	97%	Not Reported	[3]

Table 2: Physicochemical Properties of Pantoprazole Magnesium Dihydrate

Property	Value	Reference
Molecular Formula	C ₃₂ H ₃₄ F ₄ MgN ₆ O ₁₀ S ₂	[5]
Molecular Weight	~827.1 g/mol	[5][6]
Appearance	Colorless to beige solid/powder	[2][4]
Melting Point	194-196°C (with decomposition)	[2]
Water Content	4.3% - 4.8%	[2][4][7][8]

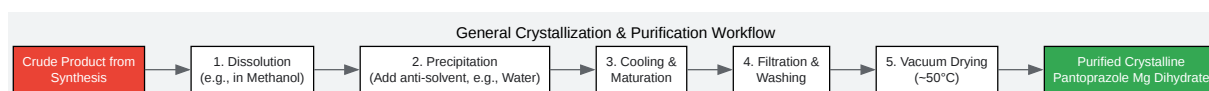
Visualized Workflows

The following diagrams illustrate the chemical synthesis pathways and the general crystallization process.



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Caption: Synthesis pathways to **Pantoprazole Magnesium Dihydrate**.



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Caption: Workflow for the crystallization of **Pantoprazole Magnesium Dihydrate**.

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